

An In-depth Technical Guide to Benzyl (6-bromohexyl)carbamate

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Compound of Interest

Compound Name: Benzyl (6-bromohexyl)carbamate

Cat. No.: B038270

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl (6-bromohexyl)carbamate**, a chemical compound relevant in various research and development applications. The document details its chemical and physical properties, outlines a general synthetic protocol, and includes safety and handling information.

Compound Data

Benzyl (6-bromohexyl)carbamate is a chemical compound with the CAS number 116784-97-5.[1] It is also known by several synonyms, including (6-Bromohexyl)carbamic Acid Benzyl Ester, 6-[N-(Carbobenzoxy)amino]hexyl Bromide, 6-(N-Cbz-amino)hexyl Bromide, and 6-(N-Benzyloxycarbonylamino)hexyl Bromide.[2] The compound typically appears as a white to almost white powder or crystal.[3]

Table 1: Quantitative Data for **Benzyl (6-bromohexyl)carbamate**

Property	Value	References
Molecular Weight	314.22 g/mol	[1][3]
Molecular Formula	C14H20BrNO2	[1][3][4]
CAS Number	116784-97-5	[1][3][5]
Purity	>98.0% (HPLC)	[3][4]
Melting Point	49.0 to 53.0 °C	[3]
Physical State	Solid (at 20°C)	[3]
MDL Number	MFCD08436190	[1][3]
PubChem CID	15222390	[1]
Reaxys Registry Number	6510349	[3]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **Benzyl (6-bromohexyl)carbamate** are not extensively available in the provided search results, a general synthesis can be inferred from standard organic chemistry principles for carbamate formation. A plausible method involves the reaction of a protected amine with an alkyl halide.

General Synthesis of **Benzyl (6-bromohexyl)carbamate**:

A common method for forming a carbamate is through the reaction of an alcohol with an isocyanate, or by reacting a chloroformate with an amine. In the context of this molecule, a likely synthetic route involves the reaction of benzyl chloroformate with 6-bromohexylamine.

Materials:

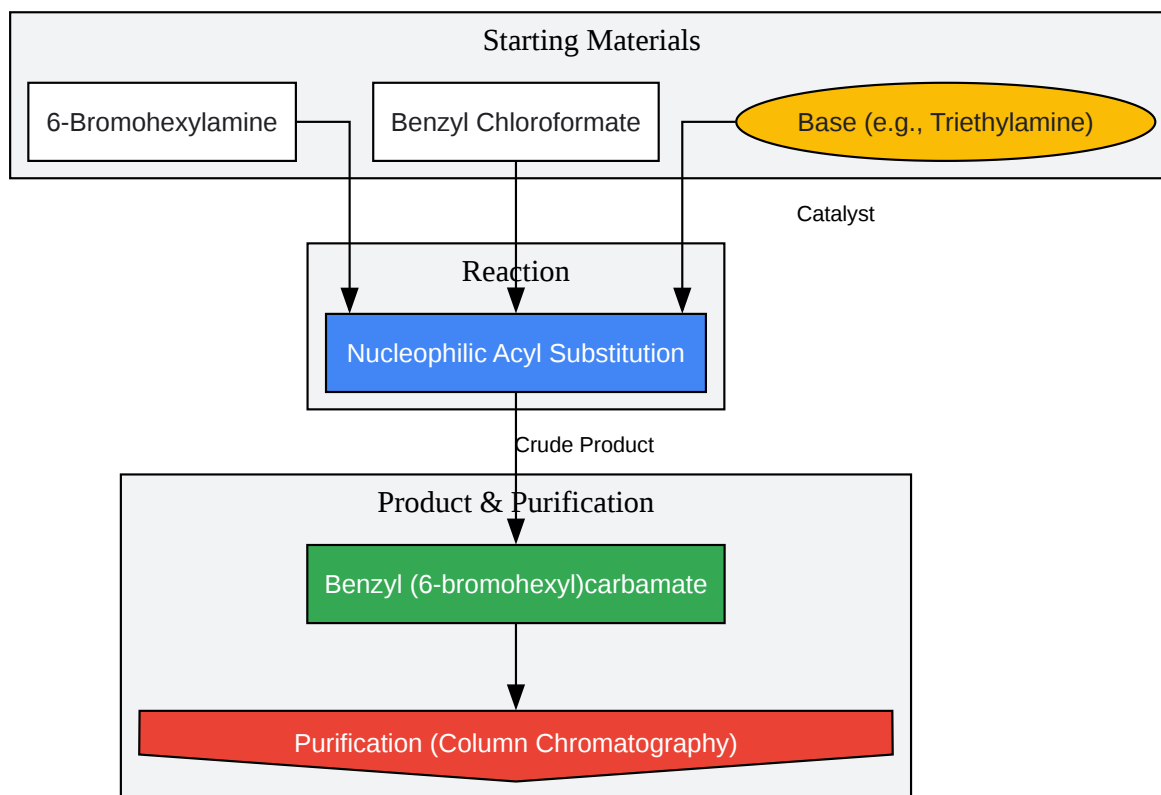
- 6-bromohexylamine
- Benzyl chloroformate
- A suitable base (e.g., triethylamine or pyridine)

- An inert solvent (e.g., dichloromethane or tetrahydrofuran)

Procedure:

- Dissolve 6-bromohexylamine in the chosen inert solvent in a reaction vessel.
- Cool the solution in an ice bath to 0°C.
- Add the base to the solution.
- Slowly add benzyl chloroformate to the reaction mixture while maintaining the temperature at 0°C.
- Allow the reaction to warm to room temperature and stir for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water.
- Extract the aqueous layer with an organic solvent.
- Combine the organic layers, dry over an anhydrous salt (e.g., sodium sulfate), and filter.
- Concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure **Benzyl (6-bromohexyl)carbamate**.

Mandatory Visualizations



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Caption: Generalized synthetic workflow for **Benzyl (6-bromohexyl)carbamate**.

Safety and Handling

Benzyl (6-bromohexyl)carbamate is classified with certain hazards. It is known to cause skin irritation (H315) and serious eye irritation (H319).[3][4][5]

Precautionary Statements:

- Prevention: Wash skin thoroughly after handling.[3][5] Wear protective gloves, eye protection, and face protection.[3][5]
- Response:

- IF ON SKIN: Wash with plenty of water.[3][4][5] If skin irritation occurs, get medical advice or attention.[4][5] Take off contaminated clothing and wash it before reuse.[4][5]
- IF IN EYES: Rinse cautiously with water for several minutes.[3][4] Remove contact lenses, if present and easy to do, and continue rinsing.[3][4] If eye irritation persists, get medical advice or attention.[3][4][5]

Storage: It is recommended to store **Benzyl (6-bromohexyl)carbamate** at room temperature, preferably in a cool and dark place below 15°C.[3]

In case of accidental exposure:

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[4] Get medical advice if you feel unwell.[4]
- Skin Contact: Take off all contaminated clothing immediately and wash the affected area with plenty of water.[5]
- Eye Contact: Rinse with plenty of water.[5] If contact lenses are worn, remove them if possible.[5]
- Ingestion: Rinse mouth and get medical attention.[5]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[4][5][6][7]

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Phone: (601) 213-4426

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